

# UV Spectrophotometric Method Robustness & pH Variation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Gemfibrozil

CAS No.: 25812-30-0

Cat. No.: S528796

[Get Quote](#)

This method validates the quantification of **gemfibrozil** incorporated into microemulsions and specifically tested robustness against pH variation [1].

### Validated Analytical Protocol Summary [1]:

- Analytical Technique:** UV Spectrophotometry
- Wavelength ( $\lambda_{max}$ ):** 276 nm
- Analyte:** **Gemfibrozil** (GFZ) in microemulsions (GFZ/MEs)
- Solvent for Analysis:** Absolute ethanol
- Key Robustness Parameter Tested:** pH variation

**Quantitative Robustness Results:** The method was deliberately challenged by varying the pH of the analytical solution. The results showed a coefficient of variation (CV%) of less than 5%, confirming the method's reliability despite deliberate changes in method parameters [1].

Parameter Varied	Performance Outcome	Acceptance Criterion Met
pH of the solution	Coefficient of Variation (CV%) < 5%	Yes

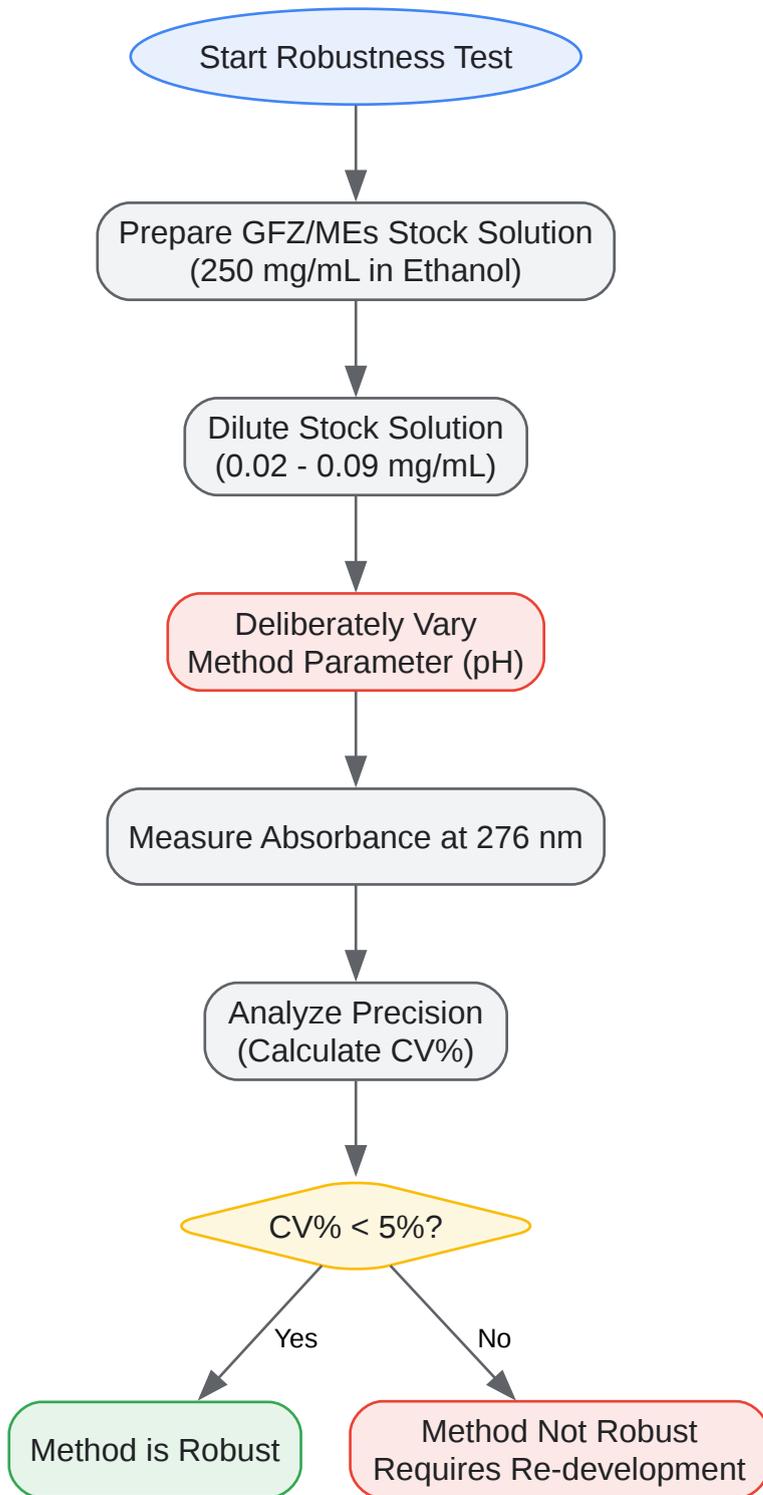
## Detailed Experimental Protocol

For researchers looking to implement or verify this robustness test, the experimental details are as follows [1]:

- **Sample Preparation:** Prepare **gemfibrozil**-loaded microemulsions. A stock solution of **gemfibrozil**/microemulsion (GFZ/MEs) is made in absolute ethanol at a concentration of 250 mg/mL. This is then diluted to concentrations ranging from **0.02 to 0.09 mg/mL** using absolute ethanol.
- **Measurement:** Absorbance of the samples is measured at **276 nm** using a blank of absolute ethanol.
- **Robustness Testing:** Analyze the samples while intentionally varying the pH from the standard method conditions. The specific pH values tested are not detailed in the available summary.
- **Data Analysis:** Calculate the precision (e.g., Coefficient of Variation - CV%) of the results obtained under varied pH conditions. A CV% of **less than 5%** indicates the method is robust.

## Experimental Workflow Diagram

The diagram below outlines the protocol for testing **gemfibrozil** method robustness against pH variation.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Validation of analytical method by UV spectrophotometric... [portal.amelica.org]

To cite this document: Smolecule. [UV Spectrophotometric Method Robustness & pH Variation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528796#gemfibrozil-method-robustness-ph-variation>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)